

# Personal protective equipment for handling 4-(Cyclopropylsulfinyl)phenylboronic acid

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## Compound of Interest

Compound Name: 4-(Cyclopropylsulfinyl)phenylboronic acid

Cat. No.: B596893

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## Essential Safety and Handling Guide for 4-(Cyclopropylsulfinyl)phenylboronic acid

This guide provides critical safety, handling, and disposal information for 4-(Cyclopropylsulfinyl)phenylboronic acid (CAS No.: 1217501-06-8) to ensure the safety of laboratory personnel. The following procedures are designed for researchers, scientists, and professionals in drug development.

### Personal Protective Equipment (PPE)

When handling 4-(Cyclopropylsulfinyl)phenylboronic acid, the following personal protective equipment is mandatory to minimize exposure and ensure personal safety. Always inspect PPE for integrity before use.<sup>[1][2]</sup>

PPE Category	Specification	Rationale
Eye Protection	Chemical safety goggles meeting EN 166 (EU) or ANSI Z87.1 (US) standards.[3] A face shield may be required for splash hazards.	Protects eyes from dust particles and potential splashes of solutions containing the compound.
Hand Protection	Chemically resistant gloves (e.g., Nitrile rubber) inspected prior to use.[2] Dispose of contaminated gloves properly.	Prevents skin contact. Use proper glove removal technique to avoid contaminating hands.
Body Protection	A flame-retardant lab coat worn buttoned.[2] Long-sleeved clothing should be worn underneath.[3]	Protects skin from accidental contact and contamination of personal clothing.
Respiratory Protection	Use a NIOSH/MSHA or European Standard EN 149 approved respirator if working outside a fume hood or if dust is generated.[3]	Prevents inhalation of the powdered compound, which may be harmful.[4]
Footwear	Closed-toe shoes.[2]	Protects feet from spills and falling objects.

## Operational Plan for Safe Handling

Adherence to a strict operational protocol is crucial for minimizing risks associated with handling **4-(Cyclopropylsulfinyl)phenylboronic acid**.

### 2.1. Engineering Controls

- Ventilation: All handling of this compound, including weighing and transferring, should be conducted in a certified chemical fume hood to minimize inhalation exposure.[1][5]
- Safety Equipment: An eyewash station and a safety shower must be readily accessible in the immediate work area.[4][6]

## 2.2. Step-by-Step Handling Procedure

- Preparation: Before handling, read the Safety Data Sheet (SDS) thoroughly.<sup>[2]</sup> Ensure all necessary PPE is available and in good condition.
- Weighing and Transfer:
  - Perform all weighing and transfers of the solid material within a chemical fume hood or a ventilated balance enclosure.
  - Use a spatula for transfers to minimize dust generation.
  - If preparing a solution, add the solid to the solvent slowly to avoid splashing.
- During Use:
  - Keep the container tightly closed when not in use.<sup>[4]</sup>
  - Avoid contact with skin, eyes, and clothing.<sup>[4]</sup>
  - Do not eat, drink, or smoke in the laboratory.<sup>[1]</sup>
  - Wash hands thoroughly after handling the compound, even if gloves were worn.<sup>[4]</sup>
- Storage:
  - Store in a tightly sealed container in a cool, dry, and well-ventilated area.<sup>[4]</sup> The recommended storage temperature is 2-8°C.<sup>[7]</sup>
  - Store away from incompatible materials such as strong oxidizing agents, strong acids, and strong bases.<sup>[3][4]</sup>

## 2.3. Emergency Procedures

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.<sup>[3][4][6]</sup>

- Skin Contact: Immediately remove contaminated clothing and wash the affected skin area with soap and water for at least 15 minutes. If irritation persists, seek medical attention.[4][6]
- Inhalation: Move the affected person to fresh air. If breathing is difficult, provide oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[4][6]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.[4][6]
- Spills: Evacuate the area. Wear appropriate PPE and prevent dust formation. Sweep up the spilled solid material and place it in a suitable, labeled container for disposal.[6] Clean the spill area thoroughly.

## Disposal Plan

Chemical waste must be managed to ensure safety and environmental protection.

- Waste Collection:
  - Dispose of **4-(Cyclopropylsulfinyl)phenylboronic acid** and any contaminated materials in a designated, labeled hazardous waste container.[4]
  - Do not mix with other waste streams unless explicitly instructed to do so by your institution's environmental health and safety (EHS) office.
- Container Management:
  - Keep waste containers tightly closed and store them in a designated, secure area.
  - Handle uncleaned, empty containers as you would the product itself.[8]
- Regulatory Compliance:
  - All chemical waste must be disposed of in accordance with local, state, and federal regulations. Contact your institution's EHS department for specific guidance on waste disposal procedures.

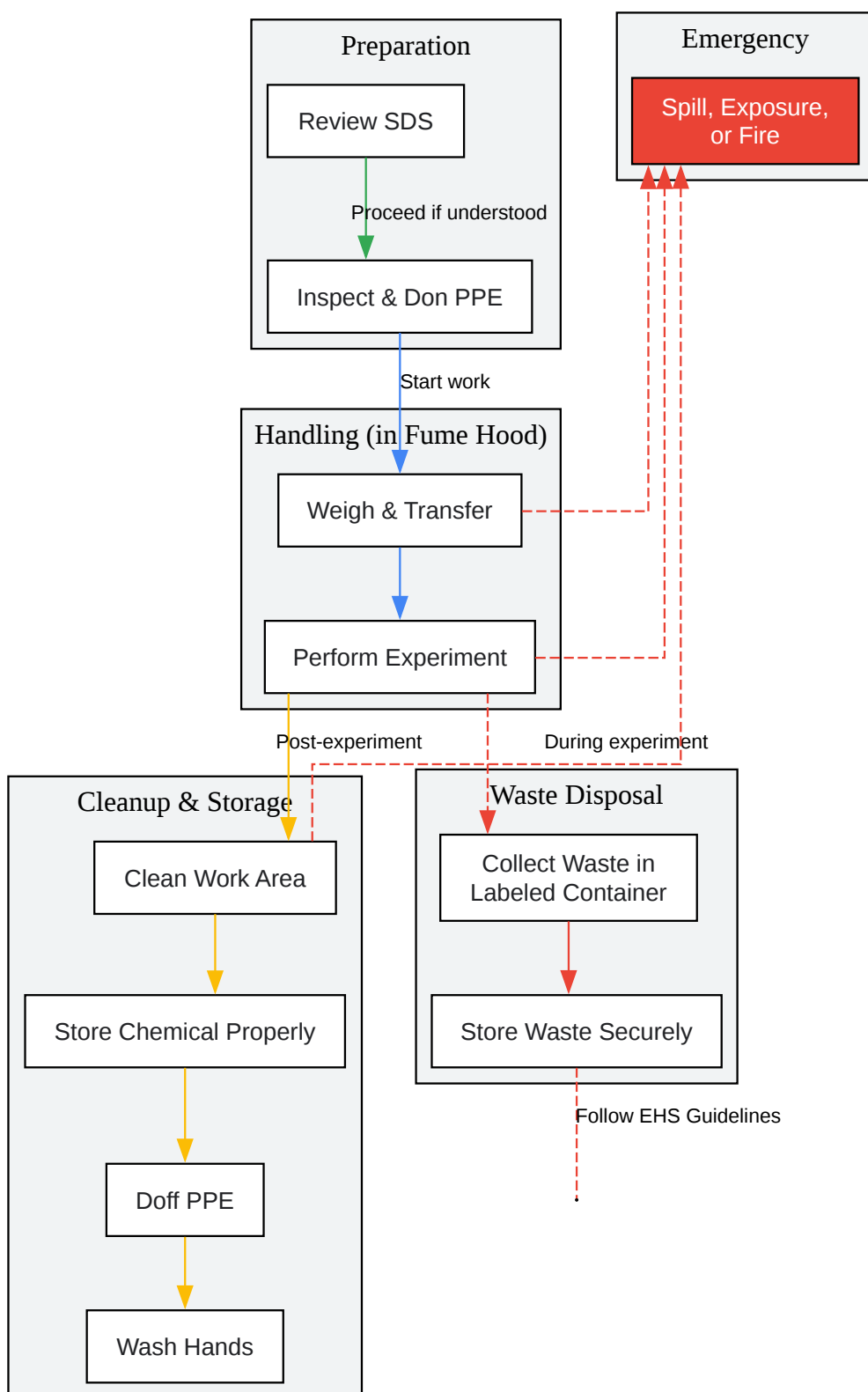
## Physical and Chemical Properties

The following table summarizes key quantitative data for **4-(Cyclopropylsulfinyl)phenylboronic acid**.

Property	Value	Reference
Molecular Formula	C <sub>9</sub> H <sub>11</sub> BO <sub>3</sub> S	[7]
Molecular Weight	210.06 g/mol	[7]
Boiling Point	455.1 ± 47.0 °C (Predicted)	[7]
Density	1.41 ± 0.1 g/cm <sup>3</sup> (Predicted)	[7]
pKa	8.11 ± 0.16 (Predicted)	[7]
Storage Temperature	2-8°C	[7]

## Safe Handling Workflow

The following diagram illustrates the standard workflow for safely handling **4-(Cyclopropylsulfinyl)phenylboronic acid** in a laboratory setting.



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